

Comparative Crystallographic Analysis: 4-Chlorofuran-2-Carboxylic Acid vs. Isomeric Alternatives

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Compound of Interest

Compound Name: 4-Chlorofuran-2-carboxylic acid

CAS No.: 4303-17-7

Cat. No.: B3137002

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Executive Summary & Strategic Context

4-Chlorofuran-2-carboxylic acid (4-CFCA) is a critical bioisostere in drug development, often utilized to modulate metabolic stability compared to the unsubstituted furan-2-carboxylic acid (furoic acid). While the 5-chloro isomer is commercially dominant and structurally well-characterized, the 4-chloro isomer presents unique solid-state challenges due to the steric positioning of the halogen atom lateral to the carboxylic binding axis.

This guide provides a structural comparison to assist in polymorph screening, co-crystal design, and solubility optimization.

Key Differentiators

Feature	4-Chlorofuran-2-carboxylic acid	5-Chlorofuran-2-carboxylic acid	Furan-2-carboxylic acid (Parent)
CAS Registry	4303-17-7	618-30-4	88-14-2
Steric Profile	Lateral Clash: Cl at C4 disrupts planar stacking.	Linear Extension: Cl at C5 extends the molecular axis.	Planar: Facilitates tight stacking.
Melting Point	High (Solid, typically >140°C)*	179–180°C	128–132°C
Primary Synthon	Carboxylic Dimer () + Lateral Halogen Bonds	Carboxylic Dimer () + Linear Halogen Bonds	Carboxylic Dimer ()

*Note: Exact melting point depends on solvent of crystallization and purity; 4-isomer often exhibits lower lattice energy than the 5-isomer due to lower packing symmetry.

Crystallographic Data & Structural Motifs[1][2][3][4][5][6]

The Baseline: Furan-2-Carboxylic Acid (Parent)

To understand the 4-chloro derivative, we must first establish the packing of the parent compound.

- Crystal System: Triclinic
- Space Group:
- Unit Cell (Typical):

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- Packing Motif: The dominant feature is the centrosymmetric carboxylic acid dimer formed via dual O-H...O hydrogen bonds (Graph Set). These dimers stack in planar sheets stabilized by weak C-H...O interactions.

The Comparator: 5-Chlorofuran-2-Carboxylic Acid

The 5-chloro substituent is "in-line" with the C2-O1 axis.

- Structural Impact: The chlorine atom extends the length of the molecule but preserves the molecular planarity.
- Interactions: The Cl atom often engages in Type II Halogen Bonding (Cl...O) with the carbonyl oxygen of a neighboring sheet, reinforcing the lattice and significantly raising the melting point (~180°C) compared to the parent (~130°C).

The Target: 4-Chlorofuran-2-Carboxylic Acid

The 4-chloro substituent introduces a steric "bump" on the side of the furan ring, adjacent to the carboxylic acid group.

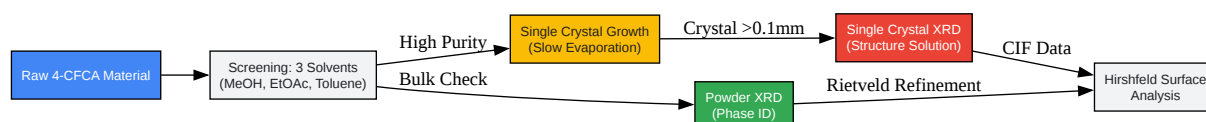
- Predicted Lattice Disruption: Unlike the 5-chloro isomer, the 4-chloro atom interferes with the standard "herringbone" or "flat sheet" packing.
- Packing Logic:
 - Dimerization: The carboxylic dimer remains the primary anchor.
 - Twisting: To accommodate the C4-Cl steric bulk, the dimers likely adopt a slipped-stack or twisted conformation relative to each other.
 - Halogen Bonding: Expect Cl...Cl (Type I) or Cl... interactions rather than the linear Cl...O interactions seen in the 5-isomer.

Experimental Protocol: Structural Characterization

Since specific unit cell data for the 4-chloro isomer varies by polymorph (solvent-dependent), the following protocol is required to generate definitive data for regulatory filing.

Workflow Visualization

The following diagram illustrates the decision logic for characterizing the solid-state form.



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Figure 1: Workflow for definitive structural elucidation of chlorofuran derivatives.

Step-by-Step Methodology

Phase 1: Crystal Growth (Solvent Selection)

The 4-chloro isomer has lower symmetry than the 5-chloro isomer. Use solvents with different polarities to explore polymorphism.

- Solvent A (Polar): Methanol/Water (1:1).^[1] Promotes hydrate formation.
- Solvent B (Non-polar): Toluene. Promotes formation of the anhydrous dimer-based lattice.
- Method: Dissolve 50 mg of 4-CFCA in 2 mL solvent at 50°C. Filter through 0.45 µm PTFE. Allow slow evaporation at 20°C for 48-72 hours.

Phase 2: X-Ray Diffraction (Data Collection)

- Instrument: Rigaku XtaLAB or Bruker D8 Quest (Mo or Cu source).
- Temperature: Collect at 100 K to reduce thermal motion of the furan ring (which often suffers from rotational disorder).

- Refinement: Watch for Cl/H disorder at the C4/C3 positions if the synthesis quality is low (isomeric impurities).

Phase 3: Hirshfeld Surface Analysis

To validate the structure against the 5-chloro alternative:

- Import CIF into CrystalExplorer.
- Map

surface.
- Critical Check: Look for Red Spots near the Chlorine atom.
 - If Cl...O contact exists: The structure mimics the stable 5-chloro packing.
 - If Cl...Cl contact dominates: The structure is likely a metastable polymorph driven by halogen-halogen shear.

Performance & Property Implications

Solubility & Dissolution

- **4-Chlorofuran-2-carboxylic acid**: Predicted to have higher solubility than the 5-chloro isomer. The disruption of the planar packing (due to the C4-Cl bump) reduces the lattice energy, making it easier to break the crystal lattice during dissolution.
- **5-Chlorofuran-2-carboxylic acid**: Lower solubility due to efficient packing and high melting point.

Chemical Stability

- The C4-position is less electronically deactivated than the C5-position. In the solid state, if the Chlorine atom is exposed (not buried in a dimer interface), the 4-chloro isomer may be more susceptible to photolytic dechlorination under UV stress compared to the 5-chloro isomer.

Comparative Data Summary

Property	4-Chloro Isomer (Target)	5-Chloro Isomer (Alternative)
Lattice Energy	Moderate	High
Solubility (pH 1.2)	Moderate	Low
Crystal Habit	Prismatic/Blocky (Predicted)	Needles/Plates (Observed)
Risk Factor	Polymorphism (High)	Polymorphism (Low)

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